Unveiling the Crystal Architecture of Calcium Nitrate Trihydrate: A Technical Guide

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Compound of Interest

Compound Name:	*Calcium nitrate trihydrate*
CAS No.:	*15842-29-2*
Cat. No.:	*B579515*

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Abstract

Calcium nitrate, a compound of significant interest in various scientific domains including pharmaceutical sciences as a potential component in drug formulations, exists in several hydrated forms. The trihydrate, $Ca(NO_3)_2 \cdot 3H_2O$, represents one of its stable crystalline states. A thorough understanding of its crystal structure is paramount for predicting its physical and chemical properties, such as solubility, stability, and hygroscopicity, which are critical parameters in drug development and materials science. This technical guide provides a comprehensive analysis of the crystal structure of **calcium nitrate trihydrate**, drawing upon available crystallographic data and spectroscopic methods. While a complete single-crystal X-ray diffraction study with refined atomic coordinates for the trihydrate is not readily available in the published literature, this guide consolidates the existing knowledge from powder diffraction data and complements it with comparative analysis of the well-characterized anhydrous and tetrahydrate forms.

Introduction

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The hydration state of a salt can significantly influence its solid-state properties. In the context of pharmaceutical development, the choice of a specific hydrate can impact drug product stability, dissolution rate, and bioavailability. Calcium nitrate and its hydrates are also utilized in various industrial applications, from fertilizers to concrete admixtures. This document focuses on the trihydrate form, $Ca(NO_3)_2 \cdot 3H_2O$, providing a detailed examination of its known structural characteristics.

Synthesis and Preparation of **Calcium Nitrate Trihydrate**

Single crystals of **calcium nitrate trihydrate** can be prepared by controlled crystallization from a supersaturated aqueous solution. A common method involves the reaction of calcium carbonate with nitric acid, followed by evaporation of the resulting solution.

A specific method for preparing the trihydrate involves the addition of the anhydrous salt to a melt of the tetrahydrate until the liquid is saturated at 50°C. The supernatant liquid is then decanted, cooled to 45°C, and seeded, which leads to the solidification of the mass as the trihydrate[1].

Crystallographic Analysis

While a definitive single-crystal X-ray structure determination for **calcium nitrate trihydrate** is not prominently available, X-ray powder diffraction data has been reported.

X-ray Powder Diffraction (XRPD) Data

The X-ray powder diffraction pattern provides a fingerprint of the crystalline material. The d-spacings and their relative intensities for **calcium nitrate trihydrate** have been documented and are summarized in Table 1.

Table 1: X-ray Powder Diffraction Data for **Calcium Nitrate Trihydrate**[1]

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d-spacing (Å)	Relative Intensity (I/I_1)
6.19	100
5.90	15
5.27	7
4.23	8
3.91	8
3.40	59
3.34	14
3.29	8
3.17	8
3.08	10
3.00	9
2.90	7
2.66	9
2.61	8
2.58	8
2.53	7
2.45	9

Data obtained using Cu Kα radiation (λ = 1.5405 Å).

Based on optical crystallography, **calcium nitrate trihydrate** has been suggested to belong to the orthorhombic crystal system[1].

Comparative Structural Analysis

To infer more about the likely structural motifs in the trihydrate, a comparison with the well-characterized anhydrous and tetrahydrate forms is instructive.

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Anhydrous Calcium Nitrate ($Ca(NO_3)_2$)

The anhydrous form crystallizes in the cubic space group Pa-3[2]. The calcium ion is coordinated to twelve oxygen atoms from neighboring nitrate groups.

Calcium Nitrate Tetrahydrate ($Ca(NO_3)_2 \cdot 4H_2O$)

The tetrahydrate crystallizes in the monoclinic space group $P2_1/c$. The structure consists of $Ca(H_2O)_4(NO_3)_2$ units. The calcium ion is coordinated by four water molecules and oxygen atoms from the two nitrate groups. These units are linked by hydrogen bonds.

Table 2: Crystallographic Data for Anhydrous and Tetrahydrate Forms of Calcium Nitrate

Parameter	Anhydrous $Ca(NO_3)_2$[2]	$Ca(NO_3)_2 \cdot 4H_2O$[3]
Crystal System	Cubic	Monoclinic
Space Group	Pa-3	$P2_1/c$
a (Å)	7.51	6.277(7)
b (Å)	7.51	9.157(9)
c (Å)	7.51	14.484(10)
α (°)	90	90
β (°)	90	98.6(2)
γ (°)	90	90
Volume (Å^3)	423.78	822.6

The structural arrangement in the trihydrate is expected to involve coordination of both water molecules and nitrate ions to the calcium center, with an extensive network of hydrogen bonding playing a crucial role in the crystal packing.

Experimental Protocols

The determination of the crystal structure of a hydrated salt like **calcium nitrate trihydrate** involves a series of well-defined experimental procedures.

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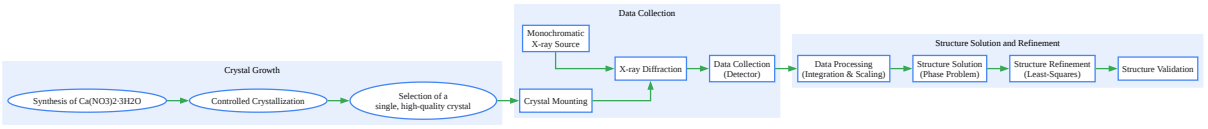
Single-Crystal X-ray Diffraction

This is the most powerful technique for determining the precise three-dimensional arrangement of atoms in a crystal.



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